Essential Safety and Disposal Guidance for BPR1J-097

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*BPR1J-097*
Cat. No.:	*B15576801*

Get Quote

This document provides crucial safety and logistical information for the proper handling and disposal of **BPR1J-097**, a novel FLT3 inhibitor used in preclinical research. The following procedures are based on standard laboratory safety protocols for research-grade chemical compounds. All personnel must consult the specific Safety Data Sheet (SDS) provided by the supplier and adhere to all institutional and local regulations.

Chemical and Physical Properties

For safe handling and disposal, it is essential to be aware of the known properties of **BPR1J-097**.

© 2026 BenchChem. All rights reserved.

Property	Value
Chemical Formula	C27H28N6O3S
Molecular Weight	516.61 g/mol
CAS Number	1327167-19-0
Appearance	Powder
Storage Temperature	4°C, in a sealed container, away from moisture. [1]
Solubility	DMSO: 6 mg/mL (with ultrasonic warming), H2O: 2 mg/mL (with ultrasonic)[1]
Biological Target	FLT3 Inhibitor

Disposal Procedures

The proper disposal of **BPR1J-097** is critical to ensure laboratory safety and environmental protection. The following is a step-by-step guide for the disposal of unused **BPR1J-097** and contaminated materials.

1. Personal Protective Equipment (PPE): Before handling **BPR1J-097** for disposal, ensure you are wearing appropriate PPE, including:

- Safety goggles
- Chemical-resistant gloves
- Laboratory coat

2. Unused Product Disposal:

- Do not dispose of **BPR1J-097** down the drain or in regular trash.
- Unused or expired **BPR1J-097** should be treated as chemical waste.
- Collect the solid powder in its original container or a clearly labeled, sealed waste container.

© 2026 BenchChem. All rights reserved.

- If the compound is in solution, it should be collected in a labeled, sealed container designated for chemical waste. Avoid mixing with incompatible wastes.

3. Contaminated Labware and Materials Disposal:

- Solid Waste: All disposable labware (e.g., pipette tips, microfuge tubes, gloves, bench paper) that has come into contact with **BPR1J-097** should be considered chemically contaminated solid waste.
    - Collect this waste in a designated, clearly labeled, and sealed container or a heavy-duty plastic bag.
- Liquid Waste: Solutions containing **BPR1J-097**, including experimental media and washings, must be collected as hazardous liquid waste.
    - Collect in a labeled, leak-proof container.
    - The container should be kept closed when not in use.
- Sharps: Any sharps (e.g., needles, scalpels) contaminated with **BPR1J-097** must be disposed of in a designated, puncture-resistant sharps container that is clearly labeled as containing chemical waste.

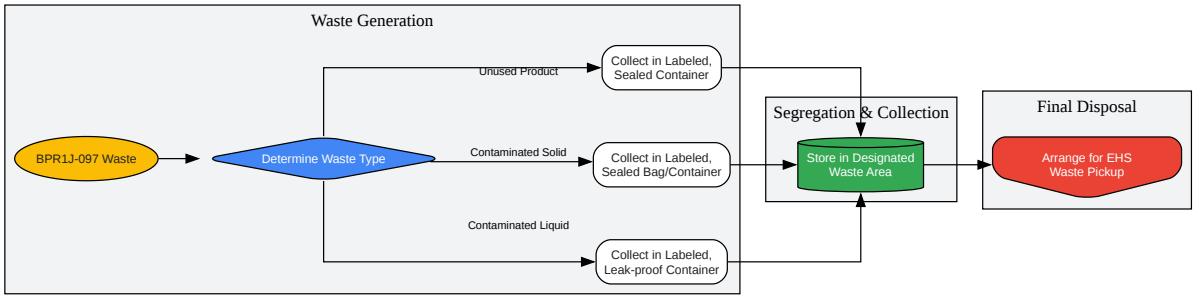
4. Waste Storage and Collection:

- Store all waste containers in a designated, well-ventilated, and secure area, away from incompatible materials, while awaiting pickup.
- Follow your institution's specific procedures for chemical waste pickup. This typically involves completing a hazardous waste disposal form and scheduling a pickup with the Environmental Health and Safety (EHS) department.

Experimental Workflow for Disposal

The following diagram outlines the decision-making process and workflow for the proper disposal of **BPR1J-097** and associated materials.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Workflow for the proper segregation and disposal of **BPR1J-097** waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. BPR1J-097 hydrochloride (1327167-19-0(free base)) - Immunomart [immunomart.com]
- To cite this document: BenchChem. [Essential Safety and Disposal Guidance for BPR1J-097]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15576801/docs#essential-safety-and-disposal-guidance-for-bpr1j-097]

Disclaimer & Data Validity:

© 2026 BenchChem. All rights reserved.

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.